

An In-depth Technical Guide to (-)-Isosclerone: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: (-)-Isosclerone

Cat. No.: B592930

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Abstract

(-)-Isosclerone is a naturally occurring phytotoxic naphthalenone pentaketide that has garnered interest for its potential therapeutic properties, including antiproliferative and anti-inflammatory activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **(-)-Isosclerone**. Detailed experimental protocols for its isolation from fungal cultures and for assessing its biological effects are provided. Furthermore, this document illustrates the key signaling pathway influenced by **(-)-Isosclerone** through a detailed diagram, offering a valuable resource for researchers in natural product chemistry, oncology, and drug discovery.

Chemical Structure and Properties

(-)-Isosclerone, also known as (-)-Regiolone, is a chiral molecule with a specific stereochemistry that is crucial for its biological activity. It belongs to the tetralin class of organic compounds, characterized by a benzene ring fused to a cyclohexane ring.

IUPAC Name: (4S)-4,8-dihydroxy-3,4-dihydro-2H-naphthalen-1-one[1]

Stereochemistry: The absolute configuration of **(-)-Isosclerone** has been determined as (S)[2][3]. Its enantiomer, (+)-Regiolone, possesses the (R) configuration[2][3]. This stereochemical

difference is a critical determinant of their respective biological activities[3]. **(-)-Isosclerone** is the levorotatory isomer, meaning it rotates the plane of polarized light to the left[2].

Physicochemical Properties

A summary of the key physicochemical properties of **(-)-Isosclerone** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1][4]
Molecular Weight	178.18 g/mol	[1][5]
CAS Number	54712-38-8	[1][4]
Appearance	Not explicitly stated in search results	
Melting Point	Not explicitly stated in search results	
Boiling Point	Not explicitly stated in search results	
Solubility	Predicted Water Solubility: 13.9 g/L	[6]
Polar Surface Area	57.53 Å ²	[4][6]
logP	0.7 - 1.4	[4][6]
Hydrogen Bond Donors	2	[4][6]
Hydrogen Bond Acceptors	3	[4][6]

Biological Activity and Mechanism of Action

(-)-Isosclerone has been identified as a phytotoxic phenol, isolated from the culture filtrate of fungi such as *Discula* sp., the causative agent of dogwood anthracnose, and the marine-derived fungus *Aspergillus fumigatus*[7][8]. Beyond its phytotoxicity, recent research has highlighted its potential as an anticancer agent.

Antiproliferative Activity

(-)-Isosclerone has demonstrated significant antiproliferative effects against human breast cancer cells (MCF-7)[8]. This activity is attributed to its ability to induce DNA damage and inhibit the NF- κ B signaling pathway[8].

Inhibition of the NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a critical regulator of inflammatory responses, cell proliferation, and survival. Its aberrant activation is a hallmark of many cancers. **(-)-Isosclerone** has been shown to block the activation of I κ B kinase (IKK), which in turn prevents the phosphorylation and subsequent degradation of the NF- κ B inhibitor, I κ B α . This action blocks the nuclear translocation of the p50 and p65 subunits of NF- κ B, thereby inhibiting the transcription of NF- κ B target genes involved in cell survival and proliferation[8].

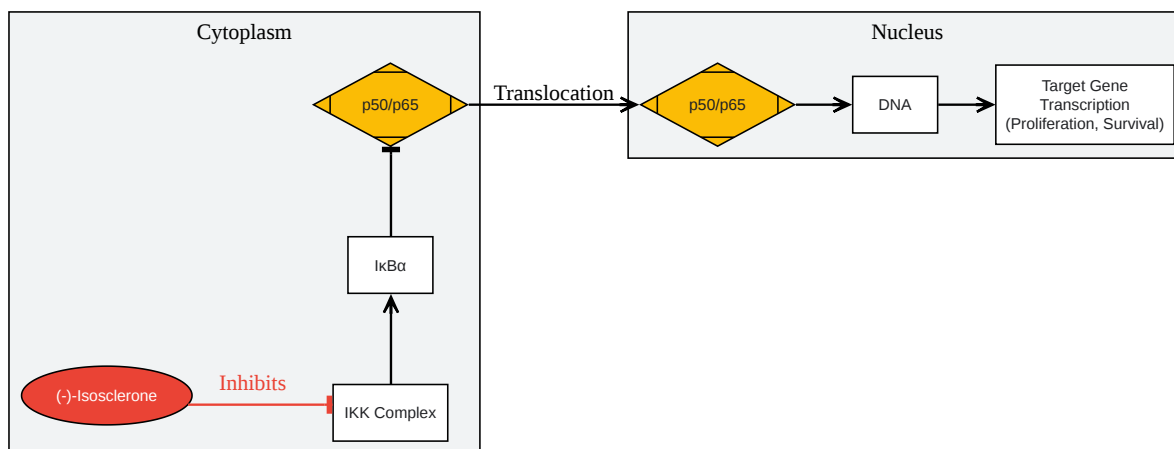


Figure 1: Mechanism of NF-κB Pathway Inhibition by (-)-Isosclerone

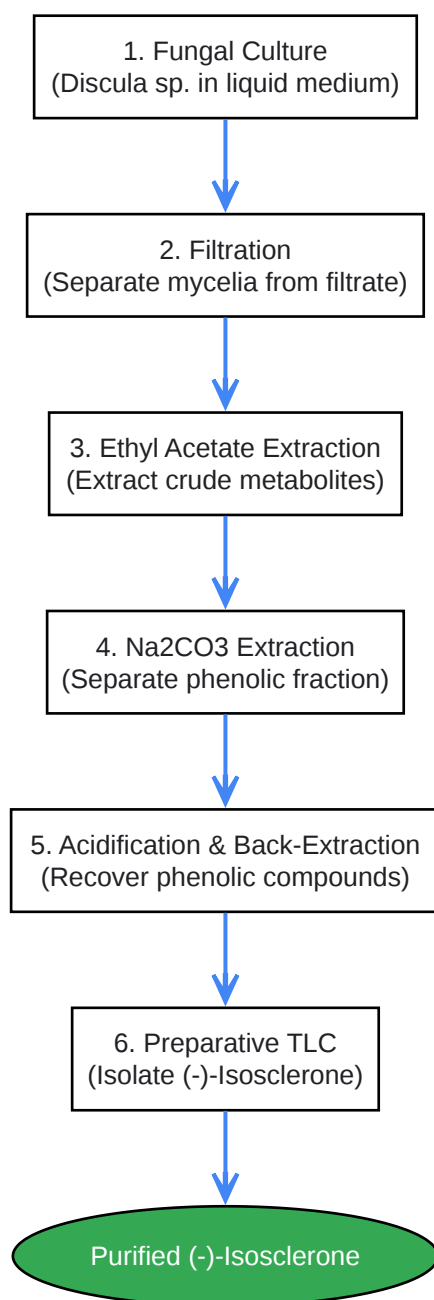


Figure 2: Workflow for the Isolation of (-)-Isosclerone

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